

An In-depth Technical Guide to 4-Bromocyclohexanol

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Compound of Interest

Compound Name: 4-Bromocyclohexanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-bromocyclohexanol**, a key halogenated alcohol used as a versatile intermediate in organic synthesis, including the development of novel pharmaceutical agents. This document details its chemical identity, physical properties, synthesis, key reactions with experimental protocols, and safety information.

Chemical Identity and Properties

4-Bromocyclohexanol is a cyclic alcohol functionalized with a bromine atom. Its properties can vary slightly depending on the stereoisomer (cis or trans). The following table summarizes its key identifiers and physicochemical properties.

Property	Value	Reference
IUPAC Name	4-bromocyclohexan-1-ol	[1][2][3]
CAS Number	89599-47-3 (isomer unspecified), 32388-22-0 (trans-isomer)	[1][2][4][5]
Molecular Formula	C ₆ H ₁₁ BrO	[1][2][4][6]
Molecular Weight	179.05 g/mol	[2]
Appearance	Not specified in search results	
Boiling Point	225.5 °C at 760 mmHg	[4]
Flash Point	90.2 °C	[4]
Density	1.519 g/cm ³	[4]
Vapor Pressure	0.0171 mmHg at 25°C	[4]
SMILES	<chem>OC1CCC(Br)CC1</chem>	[1][2]
InChIKey	GCSDUESLOKFUOP-UHFFFAOYSA-N	[2][3]

Synthetic Applications

4-Bromocyclohexanol serves as a valuable building block in organic synthesis. The presence of two functional groups—a hydroxyl group and a bromine atom—allows for a wide range of chemical transformations. It is a precursor for the synthesis of 4-bromocyclohexanone, a key intermediate for various pharmaceuticals and agrochemicals.[7] The stereochemistry of the hydroxyl and bromo groups (cis or trans) plays a critical role in its reactivity, leading to different substitution and elimination products, which is a key consideration in synthetic design.[8][9]

Experimental Protocols

Detailed methodologies for the synthesis and reaction of **4-bromocyclohexanol** are crucial for its application in research and development.

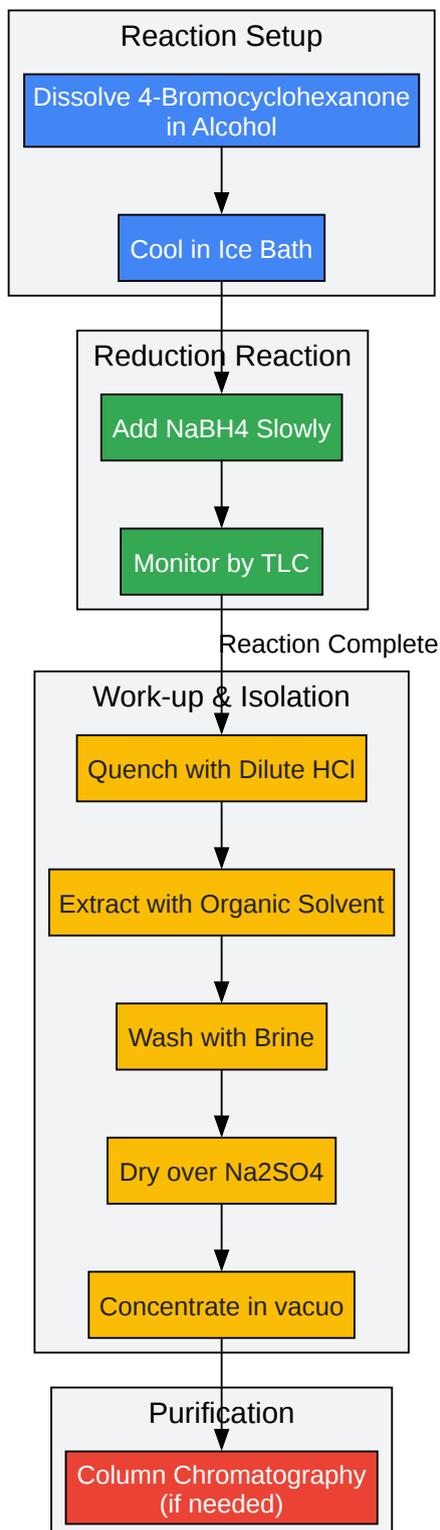
A common method to synthesize **4-bromocyclohexanol** is the reduction of the corresponding ketone, 4-bromocyclohexanone.

- Reaction Scheme: $C_6H_9BrO + [\text{Reducing Agent}] \rightarrow C_6H_{11}BrO$
- Materials:
 - 4-Bromocyclohexanone
 - Reducing agent (e.g., Sodium borohydride - $NaBH_4$)
 - Solvent (e.g., Methanol or Ethanol)
 - Hydrochloric Acid (HCl), dilute solution
 - Dichloromethane or Diethyl ether
 - Anhydrous sodium sulfate
 - Brine (saturated NaCl solution)
- Procedure:
 - Dissolve 4-bromocyclohexanone in the chosen alcohol solvent in a round-bottom flask equipped with a magnetic stirrer and cool the mixture in an ice bath.
 - Slowly add the reducing agent (e.g., $NaBH_4$) portion-wise to the stirred solution, maintaining the low temperature.
 - Monitor the reaction progress using Thin-Layer Chromatography (TLC) until the starting ketone is consumed.
 - Once the reaction is complete, slowly add dilute HCl to quench the reaction and neutralize the mixture.
 - Extract the product with a suitable organic solvent like dichloromethane or diethyl ether (3x volumes).

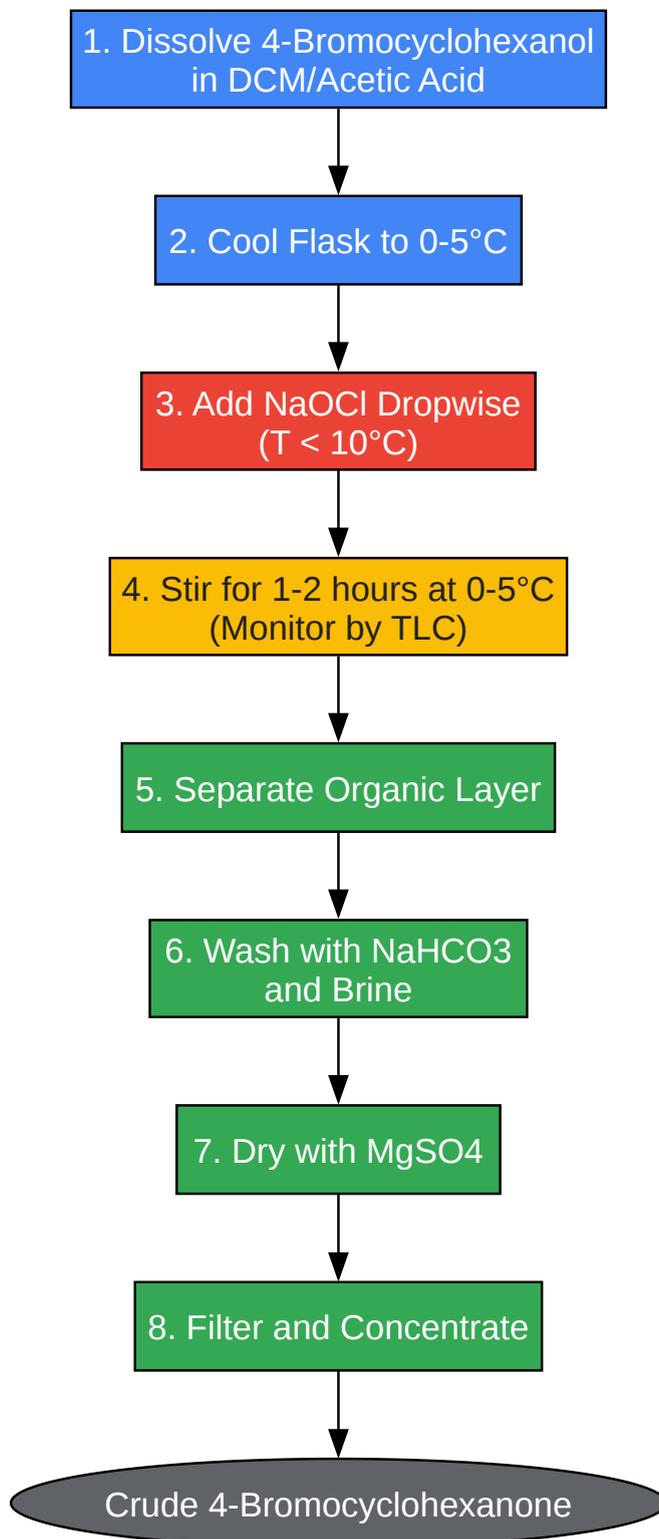
- Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate.
[\[10\]](#)
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to obtain crude **4-bromocyclohexanol** as a mixture of cis and trans isomers.
[\[10\]](#)
- The product can be further purified by column chromatography or recrystallization if necessary.

Below is a logical workflow for the synthesis of **4-bromocyclohexanol**.

Synthesis Workflow of 4-Bromocyclohexanol



Oxidation Workflow of 4-Bromocyclohexanol



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